

# Application Notes and Protocols for Intraperitoneal Injection of CGP 36742

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## Compound of Interest

Compound Name:	CGP 36742
CAS No.:	123690-78-8
Cat. No.:	B1668497

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These application notes provide a comprehensive overview and detailed protocols for the experimental use of **CGP 36742**, a selective GABA-B receptor antagonist, administered via intraperitoneal (i.p.) injection in rodent models.

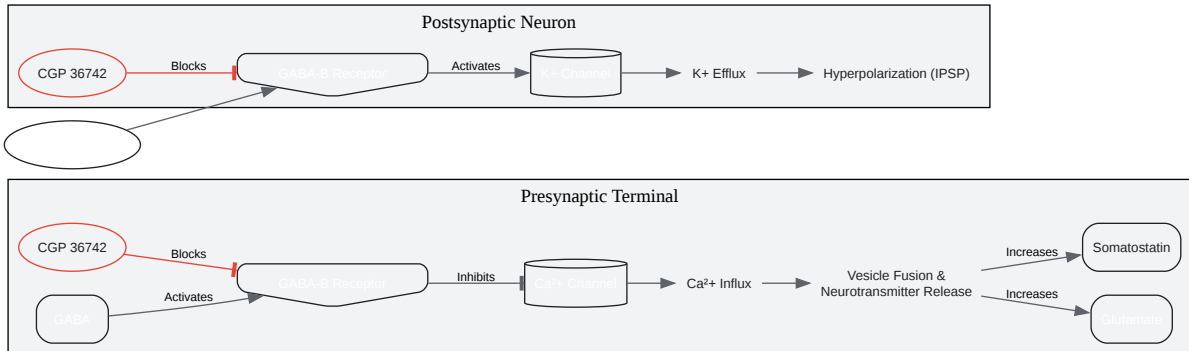
## Introduction

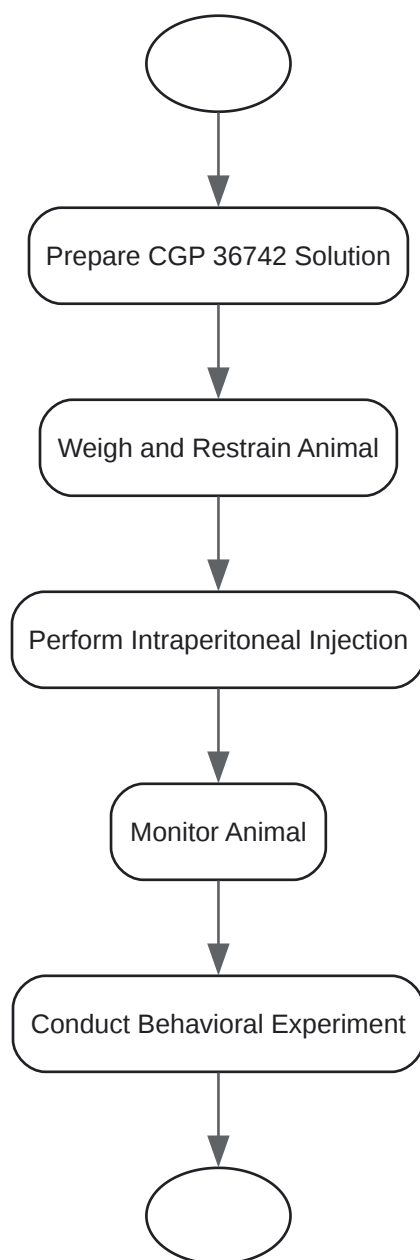
**CGP 36742** is a blood-brain barrier-penetrant and orally active antagonist of the GABA-B receptor with an IC<sub>50</sub> of 36 μM.[1] It has been investigated for its potential therapeutic effects in various neurological and psychiatric conditions, including depression and cognitive impairment.[1][2] By blocking GABA-B receptors, **CGP 36742** modulates the release of several neurotransmitters and has been shown to exhibit antidepressant-like and cognition-enhancing properties in animal models.[1][2][3][4]

## Mechanism of Action

**CGP 36742** acts as a competitive antagonist at GABA-B receptors. Presynaptic GABA-B receptors function as autoreceptors to inhibit the release of GABA and as heteroreceptors to

inhibit the release of other neurotransmitters. Postsynaptic GABA-B receptors mediate slow and prolonged inhibitory signals by activating inwardly rectifying potassium channels.[3] By blocking these receptors, **CGP 36742** disinhibits the release of neurotransmitters such as glutamate, aspartate, glycine, and somatostatin.[2][5] This modulation of synaptic transmission is believed to underlie its observed pharmacological effects.





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## References

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